

(S)-2-Phenylpyrrolidine: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: (S)-2-Phenylpyrrolidine

Cat. No.: B1301846

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Introduction

(S)-2-Phenylpyrrolidine is a chiral heterocyclic compound of significant interest in medicinal chemistry and organic synthesis. Its rigid, three-dimensional structure and the presence of a stereogenic center make it a valuable building block for the development of novel therapeutic agents and a versatile ligand in asymmetric catalysis. This technical guide provides a comprehensive overview of the commercial availability, key properties, and synthetic methodologies related to **(S)-2-Phenylpyrrolidine**, tailored for researchers, scientists, and professionals in the field of drug development.

Commercial Availability and Key Suppliers

(S)-2-Phenylpyrrolidine is commercially available from a range of chemical suppliers worldwide. These suppliers offer various grades of the compound, from research quantities to bulk orders, with purity levels often exceeding 95%. When sourcing this compound, it is crucial to consider factors such as enantiomeric excess (e.e.), purity, and the availability of comprehensive analytical data, including Certificates of Analysis (CoA) and Safety Data Sheets (SDS).

A non-exhaustive list of prominent suppliers includes:

- AbacipharmTech[1]

- Ambeed, Inc.
- Bouling Chemical Co., Limited[2]
- ChemicalBook[3]
- Chem-Impex[4]
- Santa Cruz Biotechnology[5]
- Sigma-Aldrich
- Tokyo Chemical Industry (TCI)[6]

Researchers are advised to request and scrutinize the CoA from potential suppliers to verify the stereochemical integrity and overall purity of the product before procurement.

Physicochemical and Safety Data

A summary of the key physicochemical properties and safety information for 2-Phenylpyrrolidine is presented in the tables below. It is important to note that some data may refer to the racemic mixture, and specific values for the (S)-enantiomer should be confirmed with the supplier.

Table 1: Physicochemical Properties of 2-Phenylpyrrolidine

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ N	[2] [5] [7]
Molecular Weight	147.22 g/mol	[5] [7]
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	234 - 236 °C	[2]
Density	1.013 g/cm ³	[2]
Flash Point	101 °C	[2]
Solubility	Soluble in organic solvents like ethanol and ether.	[2]
Storage Temperature	Room temperature, in a cool, dark place under an inert atmosphere.	[6]

Table 2: GHS Hazard and Precautionary Statements for 2-Phenylpyrrolidine

Category	Statement	Source
Hazard Statements	<p>H302: Harmful if swallowed.</p> <p>H315: Causes skin irritation.</p> <p>H319: Causes serious eye irritation.</p> <p>H332: Harmful if inhaled.</p> <p>H335: May cause respiratory irritation.</p> <p>H412: Harmful to aquatic life with long lasting effects.</p>	[7][8]
Precautionary Statements	<p>P261: Avoid breathing dust/fume/gas/mist/vapors/spray.</p> <p>P264: Wash skin thoroughly after handling.</p> <p>P270: Do not eat, drink or smoke when using this product.</p> <p>P280: Wear protective gloves/protective clothing/eye protection/face protection.</p> <p>P301+P317: IF SWALLOWED: Get medical help.</p> <p>P302+P352: IF ON SKIN: Wash with plenty of soap and water.</p> <p>P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.</p> <p>P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.</p>	[8]

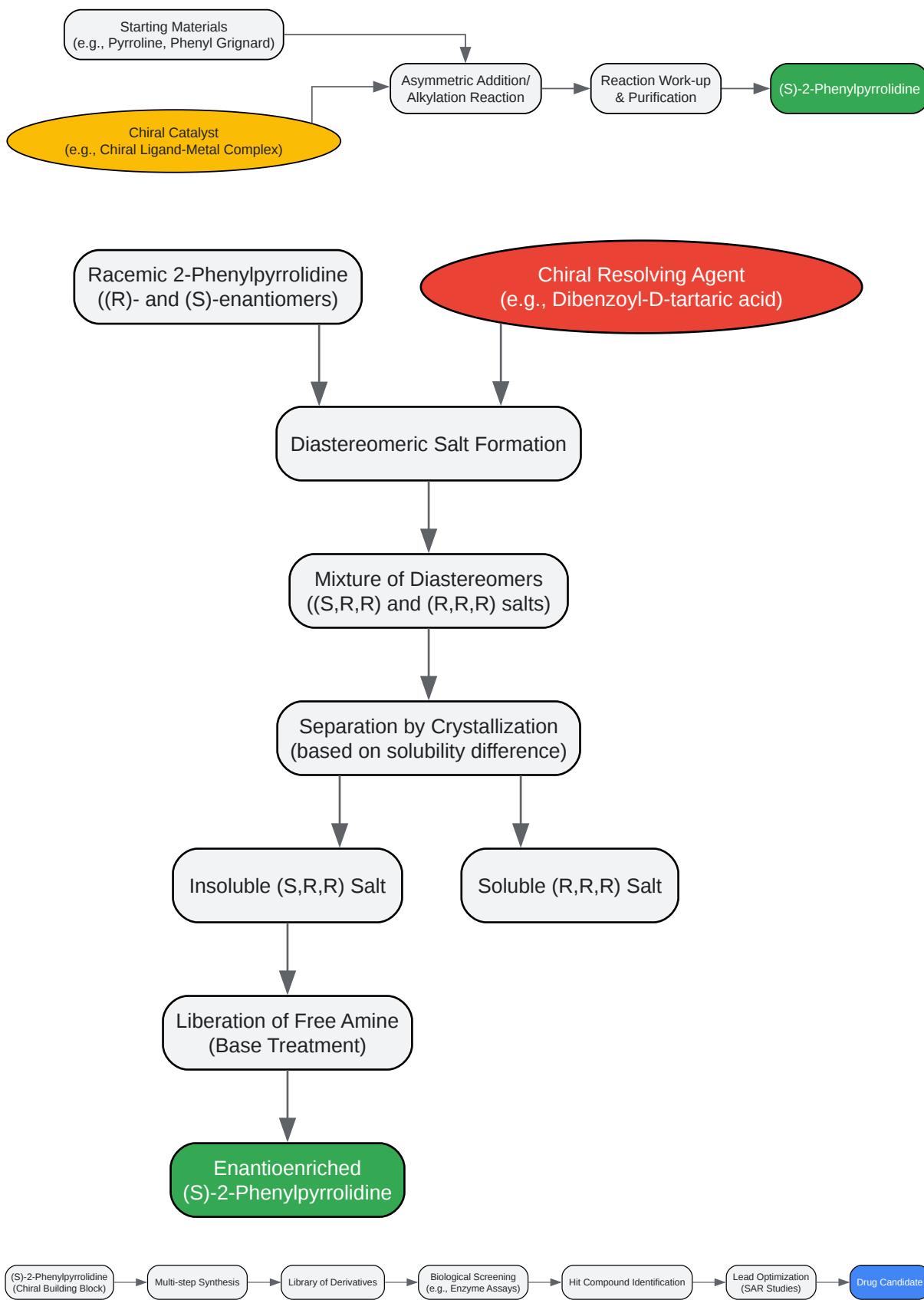
Experimental Protocols for Synthesis

The synthesis of enantiomerically enriched 2-phenylpyrrolidine can be achieved through two primary strategies: asymmetric synthesis, which creates the desired enantiomer directly, and chiral resolution, which separates a racemic mixture into its constituent enantiomers.

Asymmetric Synthesis

Asymmetric synthesis offers an efficient route to **(S)-2-Phenylpyrrolidine**, often involving the use of chiral catalysts or auxiliaries to control the stereochemical outcome of the reaction.

Workflow for a Generic Asymmetric Synthesis



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